

managing NSC636819 precipitation in stock solutions

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Compound of Interest

Compound Name: NSC636819

Cat. No.: B15589291

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Technical Support Center: NSC636819

This technical support center provides guidance for researchers, scientists, and drug development professionals on managing **NSC636819** precipitation in stock solutions.

Troubleshooting Guide: NSC636819 Precipitation

This guide addresses common issues related to the precipitation of **NSC636819** in stock solutions.

Problem	Possible Cause	Recommended Solution
Precipitation upon initial dissolution	The concentration of NSC636819 exceeds its solubility limit in DMSO.	Do not exceed the maximum recommended concentration of 10 mM. For a 10 mM stock, dissolve 5.1 mg of NSC636819 in 1 mL of DMSO. Use of ultrasonic and warming may be necessary to facilitate dissolution. [1]
The DMSO used is of poor quality or contains water.	Use high-purity, anhydrous, or newly opened DMSO, as hygroscopic DMSO can negatively impact solubility. [1]	
Precipitation after freeze-thaw cycles	Repeated changes in temperature can cause the compound to come out of solution.	Aliquot the stock solution into single-use volumes to avoid multiple freeze-thaw cycles. [1]
Precipitation during storage	The stock solution was stored at an incorrect temperature or for an extended period.	For long-term storage (up to 6 months), store aliquots at -80°C. [1] For short-term storage (up to 1 month), -20°C is acceptable. [1]
Precipitation when diluting in aqueous media	NSC636819 is poorly soluble in aqueous solutions, and adding the DMSO stock directly to an aqueous buffer can cause it to crash out.	To dilute the DMSO stock solution, add it dropwise to the aqueous buffer while vortexing to ensure rapid mixing and prevent localized high concentrations of the compound.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **NSC636819** stock solutions?

A1: The recommended solvent is high-purity DMSO.[2]

Q2: What is the maximum soluble concentration of **NSC636819** in DMSO?

A2: **NSC636819** is soluble in DMSO up to 10 mM or 10 mg/mL.[2]

Q3: How should I store the solid **NSC636819** powder?

A3: The solid powder should be stored at -20°C for up to three years or at 4°C for up to two years.[1]

Q4: How should I store my **NSC636819** stock solution?

A4: Stock solutions in DMSO should be aliquoted and stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1] It is advised to avoid repeated freeze-thaw cycles.[1]

Q5: My **NSC636819** has precipitated out of my stock solution. Can I redissolve it?

A5: Gentle warming and sonication may help to redissolve the precipitate.[1] However, if the precipitate does not readily go back into solution, it is recommended to prepare a fresh stock solution to ensure accurate concentration.

Experimental Protocol: Preparation of a 10 mM **NSC636819** Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **NSC636819** in DMSO.

Materials:

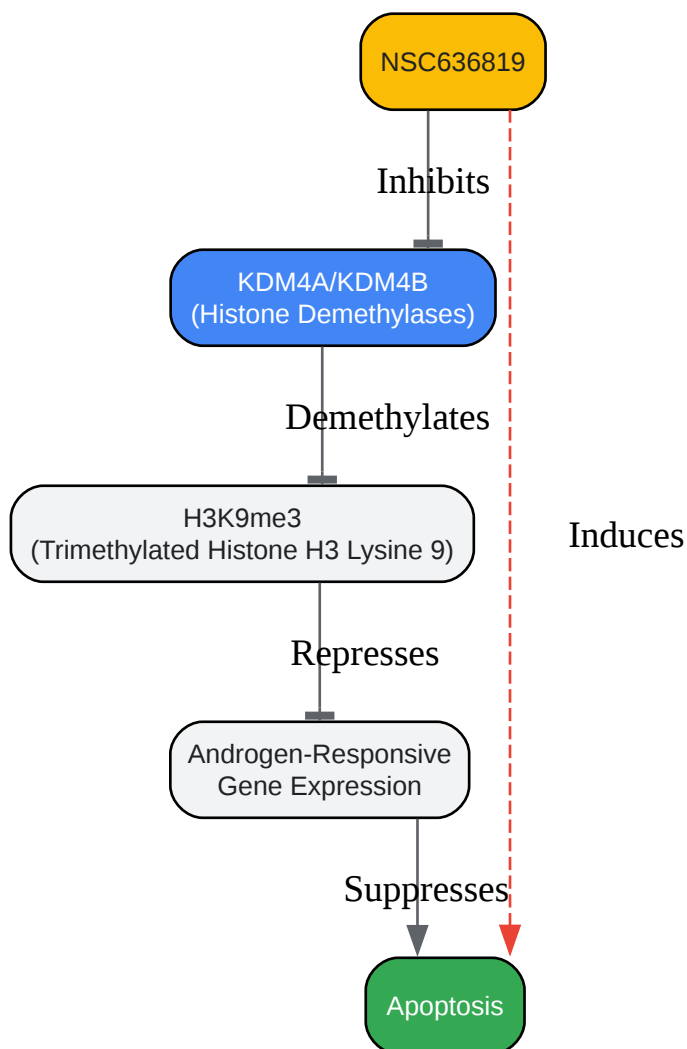
- **NSC636819** powder (Molecular Weight: 510.15 g/mol) [2]
- High-purity, anhydrous DMSO [1]
- Sterile microcentrifuge tubes
- Calibrated micropipettes
- Vortex mixer

- Sonicator (optional)
- Water bath (optional)

Procedure:

- Calculate the required mass of **NSC636819**: To prepare 1 mL of a 10 mM stock solution, you will need 5.1 mg of **NSC636819**.
 - Calculation: $10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 510.15 \text{ g/mol} * 1000 \text{ mg/g} = 5.1015 \text{ mg/mL}$
- Weigh the **NSC636819** powder: Carefully weigh out 5.1 mg of **NSC636819** and place it in a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of high-purity, anhydrous DMSO to the microcentrifuge tube containing the **NSC636819** powder.
- Dissolve the compound: Vortex the solution until the **NSC636819** is completely dissolved. If necessary, use a sonicator or gently warm the solution in a water bath to aid dissolution.[\[1\]](#)
- Aliquot for storage: Once the **NSC636819** is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent degradation from repeated freeze-thaw cycles.[\[1\]](#)
- Store the stock solution: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)

NSC636819 Signaling Pathway



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Caption: Mechanism of action of **NSC636819**.

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